

Personal protective equipment for handling 6-O-Methyl-guanine

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Compound of Interest

Compound Name: 6-O-Methyl-guanine

Cat. No.: B023567

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Essential Safety and Handling Guide for 6-O-Methyl-guanine

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This document provides critical safety and logistical information for the handling and disposal of **6-O-Methyl-guanine** (CAS No. 20535-83-5). Adherence to these procedures is essential to ensure personnel safety and regulatory compliance in the laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

6-O-Methyl-guanine is a hazardous substance that requires careful handling to mitigate exposure risks. It is classified as harmful if swallowed, in contact with skin, or inhaled, and can cause serious skin and eye irritation or damage^[1]. The required personal protective equipment is mandatory for all personnel handling this compound.

Hazard Classification	GHS Pictogram	Recommended PPE
Acute toxicity, oral (Warning) [1]	GHS07	Gloves: Chemical-resistant nitrile gloves are recommended. [2] [3]
Acute toxicity, dermal (Warning) [1]	GHS07	Eye Protection: Safety glasses with side shields or chemical safety goggles. A face shield is recommended if there is a splash potential. [2] [4]
Skin corrosion/irritation (Warning) [1]	GHS07	Respiratory Protection: A NIOSH-approved N95 respirator or higher is required when handling the powder form or when engineering controls are insufficient. [2]
Serious eye damage/eye irritation (Danger) [1]	GHS05	Lab Coat: A standard laboratory coat should be worn at all times.
Acute toxicity, inhalation (Warning) [1]	GHS07	
Specific target organ toxicity, single exposure; Respiratory tract irritation (Warning) [1]	GHS07	

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₆ H ₇ N ₅ O [2] [5]
Molecular Weight	165.15 g/mol [2] [5]
Melting Point	>300 °C [2]
Appearance	Solid

Operational Plan: Step-by-Step Handling Procedures

This protocol outlines the essential steps for the safe handling of **6-O-Methyl-guanine** from receipt to experimental use.

Preparation

- **Inspect Container:** Upon receipt, visually inspect the container for any damage or leaks. If compromised, do not open and follow your institution's hazardous material spill protocol.
- **Don PPE:** Before handling, put on all required personal protective equipment as detailed in the table above.
- **Prepare Workspace:** All work with solid **6-O-Methyl-guanine** should be conducted in a certified chemical fume hood to minimize inhalation exposure. The work surface should be covered with absorbent, disposable bench paper.

Handling

- **Weighing:** Carefully weigh the required amount of **6-O-Methyl-guanine** in the chemical fume hood. Use a dedicated spatula and weighing paper. Avoid creating dust.
- **Dissolution:** To dissolve, add the solvent to the weighed powder slowly to prevent splashing. If necessary, cap the vial and vortex or sonicate until the solid is fully dissolved.
- **Experimental Use:** Keep the container sealed when not in use. Avoid direct contact with the skin and eyes. If there is a risk of splashing, a face shield should be worn in addition to safety goggles.

Cleanup and Storage

- **Decontaminate:** After handling, decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol) and wipe down with a disposable towel.
- **Dispose of Waste:** Dispose of all contaminated materials as outlined in the Disposal Plan below.

- Doff PPE: Remove PPE in the correct order to avoid cross-contamination (gloves first, then face shield or goggles, lab coat, and finally respirator if used). Wash hands thoroughly with soap and water after removing PPE.
- Storage: Store **6-O-Methyl-guanine** in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.

Disposal Plan

Proper disposal of **6-O-Methyl-guanine** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Contaminated Solids: This includes used gloves, disposable lab coats, bench paper, pipette tips, and any other solid materials that have come into contact with **6-O-Methyl-guanine**. Place these items in a designated, labeled hazardous waste container. The container should be a sealable plastic bag or a rigid container lined with a bag.
- Liquid Waste: Collect all aqueous and solvent-based solutions containing **6-O-Methyl-guanine** in a dedicated, sealed, and clearly labeled hazardous liquid waste container.

Disposal Procedure

All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures. Do not dispose of **6-O-Methyl-guanine** down the drain or in the regular trash.

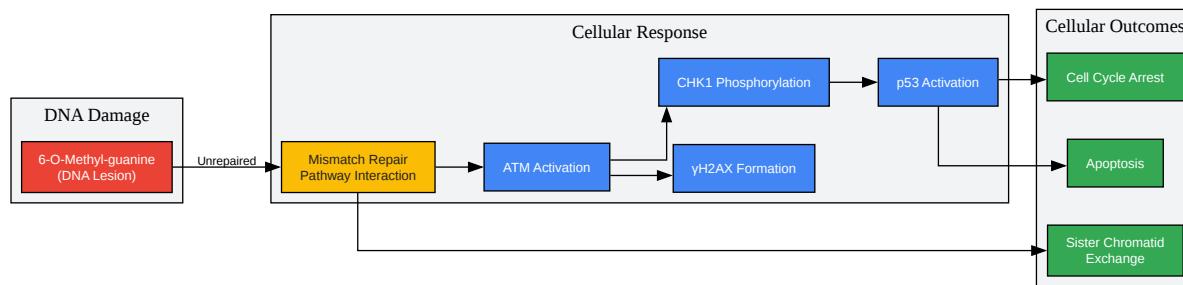
Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and rinse the affected area thoroughly with soap and water. Seek medical attention if irritation persists.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.
- Spill: Evacuate the immediate area. Wear appropriate PPE, including respiratory protection. For small powder spills, gently cover with a damp paper towel to avoid generating dust and then carefully wipe up. For liquid spills, absorb with an inert material (e.g., vermiculite, sand). Place all cleanup materials in a sealed, labeled hazardous waste container. Decontaminate the spill area.

Signaling Pathway of Unrepaired 6-O-Methyl-guanine

Unrepaired **6-O-Methyl-guanine** lesions in DNA can trigger a cellular response pathway that may lead to cell cycle arrest or apoptosis.^[6] The primary repair mechanism is through the enzyme O-6-methylguanine-DNA methyltransferase (MGMT).^[6]



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Caption: Unrepaired **6-O-Methyl-guanine** signaling cascade.

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